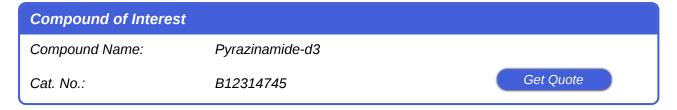


Proper Disposal of Pyrazinamide-d3: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



This document provides essential safety and logistical information for the proper disposal of **Pyrazinamide-d3**, a deuterated form of the tuberculosis drug Pyrazinamide. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

I. Core Principles of Pyrazinamide-d3 Disposal

The fundamental principle for the disposal of **Pyrazinamide-d3** is to handle it as a hazardous chemical waste, in accordance with all federal, state, and local regulations[1][2]. While specific regulations for deuterated compounds are not commonly available, the disposal procedures for **Pyrazinamide-d3** should mirror those for its non-deuterated counterpart, Pyrazinamide.

II. Quantitative Data Summary

While specific quantitative limits for disposal may vary by jurisdiction, the following table summarizes key physical and toxicological data for the parent compound, Pyrazinamide, which should inform disposal considerations.



Property	Value	Source
Melting Point	189 - 191°C	[1]
Solubility in Water	Sparingly soluble	[1]
Acute Toxicity (ipr-mus LD50)	1680 mg/kg	
Acute Toxicity (scu-mus LD50)	2793 mg/kg	

III. Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **Pyrazinamide-d3** waste.

- 1. Waste Identification and Segregation:
- Treat all materials contaminated with **Pyrazinamide-d3**, including unused product, solutions, and contaminated labware (e.g., gloves, wipes, pipette tips), as hazardous waste.
- Collect Pyrazinamide-d3 waste in a designated, properly labeled, and sealed container.
- Do not mix Pyrazinamide-d3 waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.

2. Containerization:

- Use a container that is compatible with Pyrazinamide-d3. A high-density polyethylene (HDPE) or glass container with a secure lid is recommended.
- The container must be clearly labeled as "Hazardous Waste" and include the chemical name "Pyrazinamide-d3" and any other information required by your institution's Environmental Health and Safety (EHS) department.

3. Storage:

 Store the waste container in a designated satellite accumulation area (SAA) that is under the control of laboratory personnel.

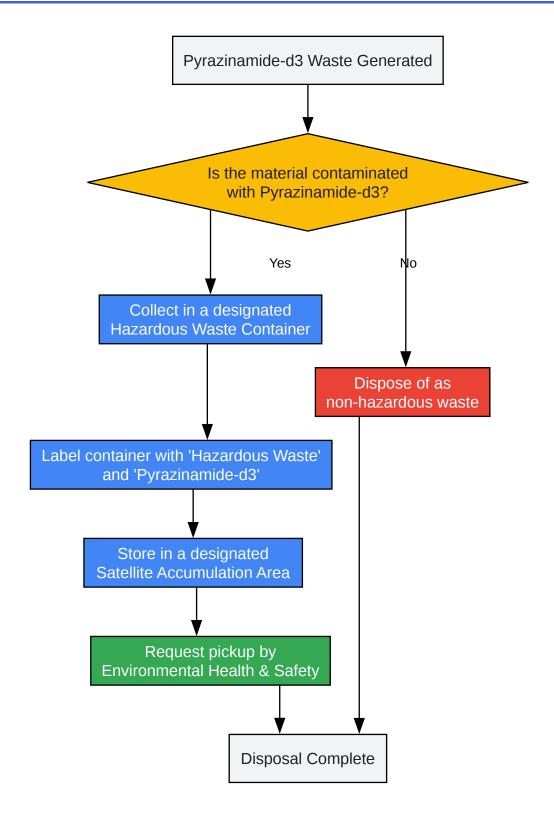


- The storage area should be cool, dry, and well-ventilated.
- Ensure the container is kept closed except when adding waste.
- 4. Disposal Request and Pickup:
- Once the container is full or ready for disposal, follow your institution's procedures for requesting a hazardous waste pickup. This typically involves submitting a request through the EHS department.
- Do not attempt to dispose of **Pyrazinamide-d3** down the drain or in the regular trash.
- 5. Spill Management:
- In the event of a spill, wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in the hazardous waste container.
- For larger spills, follow your institution's emergency spill response procedures.

IV. Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Pyrazinamide-d3**.





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Caption: Decision workflow for **Pyrazinamide-d3** waste disposal.







Disclaimer: The information provided in this document is intended as a general guide. Researchers, scientists, and drug development professionals must consult their institution's specific Environmental Health and Safety (EHS) guidelines and all applicable federal, state, and local regulations for chemical waste disposal.

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References

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